

In-Depth Technical Guide: (4-bromo-1,2-phenylene)dimethanol

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Compound of Interest

Compound Name: (4-bromo-1,2-phenylene)dimethanol

Cat. No.: B179665

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 171011-37-3

Chemical and Physical Properties

(4-bromo-1,2-phenylene)dimethanol, a brominated aromatic alcohol, possesses the following known chemical and physical properties. While experimental data for certain properties such as boiling point, density, and solubility are not readily available in published literature, the existing data provides a foundational understanding of this compound.

Property	Value	Reference
CAS Number	171011-37-3	[1]
Molecular Formula	C ₈ H ₉ BrO ₂	
Molecular Weight	217.06 g/mol	
Melting Point	67-67.5 °C	[1]
Physical Form	Colorless solid	[1]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Synthesis

A detailed experimental protocol for the synthesis of **(4-bromo-1,2-phenylene)dimethanol** has been documented. The synthesis involves the reduction of 5-bromoisobenzofuran-1,3-dione.

Experimental Protocol: Synthesis from 5-bromoisobenzofuran-1,3-dione

This protocol outlines the reduction of 5-bromoisobenzofuran-1,3-dione to yield **(4-bromo-1,2-phenylene)dimethanol**.

Materials:

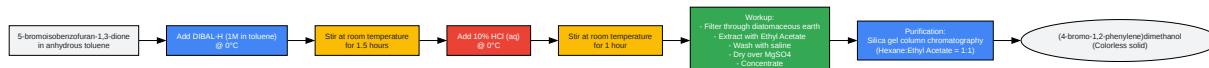
- 5-bromoisobenzofuran-1,3-dione
- Anhydrous toluene
- 1 M diisobutylaluminum hydride (DIBAL-H) in toluene
- 10% aqueous hydrochloric acid
- Ethyl acetate

- Saturated saline solution
- Anhydrous magnesium sulfate
- Diatomaceous earth
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Under ice-bath cooling conditions, a 1 M toluene solution of diisobutylaluminum hydride (3 mmol) is slowly added to an anhydrous toluene solution of 5-bromoisobenzofuran-1,3-dione (106 mg, 0.47 mmol).[1]
- The reaction mixture is stirred at room temperature for 1.5 hours.[1]
- Subsequently, 10% aqueous hydrochloric acid solution (0.7 mL) is slowly added at 0°C.[1]
- The reaction mixture is diluted with toluene (1 mL) and stirring is continued at room temperature for 1 hour.[1]
- The mixture is then filtered through diatomaceous earth and extracted with ethyl acetate (3 x 20 mL).[1]
- The combined organic phases are washed with saturated saline solution (10 mL), dried over anhydrous magnesium sulfate, and concentrated under reduced pressure.[1]
- The resulting residue is purified by silica gel column chromatography using a hexane/ethyl acetate (1:1) eluent to afford **(4-bromo-1,2-phenylene)dimethanol** as a colorless solid (89 mg, 91% yield).[1]

Synthesis Workflow Diagram



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Synthesis of **(4-bromo-1,2-phenylene)dimethanol**.

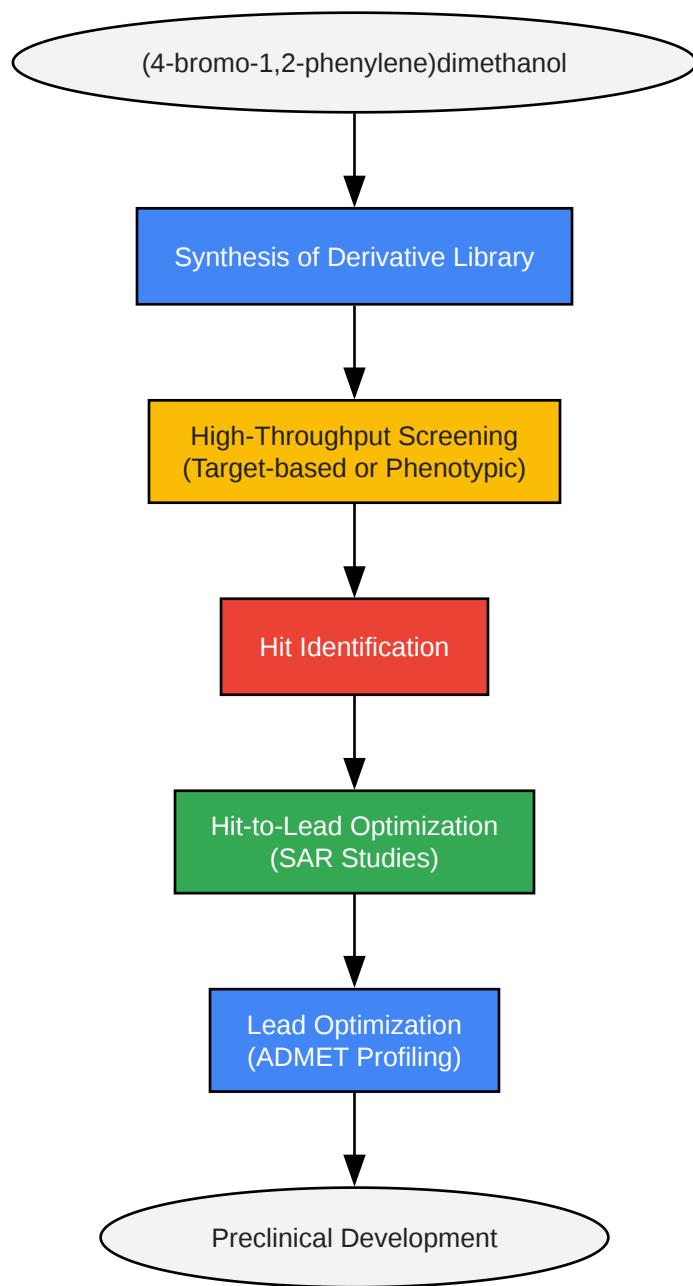
Applications in Research and Drug Development

Currently, there is a notable absence of published literature detailing the specific applications of **(4-bromo-1,2-phenylene)dimethanol** in drug development or its interaction with biological signaling pathways. While the presence of the bromophenyl group and two hydroxymethyl functionalities suggests potential for this molecule to serve as a scaffold or intermediate in the synthesis of more complex molecules, its direct biological activity remains uninvestigated.

The core structure is a substituted benzene ring, a common motif in many pharmaceutical compounds. The bromo-substituent can influence the lipophilicity and metabolic stability of a molecule, and the hydroxymethyl groups provide points for further chemical modification and derivatization.

Potential Research Directions

Given the lack of current data, the following represents a logical workflow for investigating the potential of **(4-bromo-1,2-phenylene)dimethanol** in a drug discovery context.



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Potential drug discovery workflow.

Researchers and drug development professionals are encouraged to consider this molecule as a starting point for the synthesis of novel compounds for biological screening. The lack of existing data presents an opportunity for novel research and discovery.

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References

- 1. (4-bromo-1,2-phenylene)dimethanol | 171011-37-3 [chemicalbook.com]
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